

Application Notes and Protocols for Nickel Extraction from Ferronickel via Leaching Processes

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Compound of Interest

Compound Name: *Ferronickel*

Cat. No.: *B1172207*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ferronickel, an alloy of iron and nickel, is a significant primary source for nickel production. Hydrometallurgical routes, particularly leaching processes, offer several advantages over pyrometallurgical methods, including lower energy consumption and the potential for higher selectivity and purity of the final nickel product. This document provides detailed application notes and protocols for the principal leaching processes employed for nickel extraction from **ferronickel**: atmospheric acid leaching, pressure acid leaching, ammoniacal leaching, and bioleaching. The information is intended to guide researchers and professionals in the selection, optimization, and implementation of these techniques.

I. Leaching Processes Overview

Nickel extraction from **ferronickel** primarily involves the selective dissolution of nickel from the iron matrix. The choice of leaching process depends on various factors, including the composition of the **ferronickel**, desired purity of the nickel product, economic considerations, and environmental regulations.

- **Atmospheric Acid Leaching:** This process utilizes mineral acids, typically sulfuric acid, at atmospheric pressure and elevated temperatures to dissolve nickel and iron. It is a relatively

simple and cost-effective method.

- **Pressure Acid Leaching (PAL):** PAL employs higher temperatures and pressures, which significantly enhances the leaching kinetics and nickel extraction efficiency, especially for more refractory **ferronickel** alloys.
- **Ammoniacal Leaching:** In this process, an ammoniacal solution is used to selectively leach nickel as a soluble nickel-ammine complex, leaving iron largely in the solid residue. This method offers high selectivity for nickel over iron.
- **Bioleaching:** This emerging technology utilizes microorganisms, such as *Acidithiobacillus ferrooxidans*, to facilitate the dissolution of metals. It is considered a more environmentally friendly approach but typically has slower kinetics.

II. Quantitative Data on Leaching Processes

The following tables summarize quantitative data from various studies on the different leaching processes for nickel extraction from **ferronickel**, providing a basis for comparison.

Table 1: Effect of Sulfuric Acid Concentration on Nickel and Iron Extraction (Atmospheric Leaching)

H ₂ SO ₄ Concentration (g/L)	Temperature (°C)	Time (h)	Ni Extraction (%)	Fe Extraction (%)	Source
100	80-95	8	>80 (after 7 cycles)	-	[1]
120	85	8	-	-	[2]
190	80	2	-	-	[3]

Table 2: Effect of Temperature on Nickel Extraction (Atmospheric Acid Leaching)

Temperature (°C)	H ₂ SO ₄ Concentration (g/L)	Time (h)	Ni Extraction (%)	Fe Extraction (%)	Source
85	120	8	-	-	[2] [4]
80	190	2	-	-	[3]
70-90	1.1-1.8 times Ni content	2-6	-	-	[5]

Table 3: Ammoniacal Leaching Parameters and Nickel Extraction

Ammonia Concentration (M)	Leaching Time (min)	Temperature (°C)	Nickel Extraction (%)	Source
1.5	270	-	4	[6]
2.0	270	-	17	[6]
2.5	270	-	22	[6]
3.0	270	-	33	[6]

Table 4: Bioleaching of Nickel from Lateritic Ores using Acidithiobacillus ferrooxidans

Pulp Density (%)	Residence Time (days)	pH	Nickel Extraction (%)	Source
2	15	1.5-2.0	Max. Extraction	[7]
5	15	1.5-2.0	Decreased	[7]
10	15	1.5-2.0	Decreased	[7]
20	15	1.5-2.0	Decreased	[7]

III. Experimental Protocols

A. Protocol for Atmospheric Sulfuric Acid Leaching

This protocol describes a typical laboratory-scale experiment for the atmospheric leaching of nickel from **ferronickel** powder using sulfuric acid.

1. Materials and Equipment:

- **Ferronickel** powder (e.g., 80-280 mesh)[\[5\]](#)
- Concentrated sulfuric acid (H_2SO_4)
- Deionized water
- Heating mantle with magnetic stirrer
- Three-neck round-bottom flask
- Condenser
- Thermometer
- pH meter
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Drying oven

2. Procedure:

- **Preparation of Leaching Solution:** Prepare the desired volume of sulfuric acid solution with a specific concentration (e.g., 100-190 g/L) by carefully adding concentrated H_2SO_4 to deionized water under constant stirring in a fume hood.[\[1\]](#)[\[3\]](#)
- **Leaching Setup:** Assemble the leaching apparatus by placing the three-neck flask in the heating mantle, fitting it with a condenser, a thermometer, and leaving one neck for sample addition and withdrawal.
- **Leaching Process:**

- Add a known volume of the prepared sulfuric acid solution to the flask.
- Heat the solution to the desired temperature (e.g., 80-95°C) while stirring.[1]
- Once the temperature is stable, add a pre-weighed amount of **ferronickel** powder to achieve the desired solid-to-liquid ratio (e.g., 1:4 to 1:10).[5]
- Maintain the temperature and stirring for the specified reaction time (e.g., 2-8 hours).[1][3]
- Solid-Liquid Separation: After the leaching period, turn off the heat and allow the slurry to cool slightly. Filter the slurry to separate the pregnant leach solution (PLS) from the solid residue.
- Washing: Wash the solid residue with deionized water to recover any remaining dissolved nickel.
- Analysis: Analyze the PLS and the washing water for nickel and iron concentrations using appropriate analytical techniques (e.g., Atomic Absorption Spectroscopy - AAS or Inductively Coupled Plasma - ICP). Analyze the solid residue to determine the extent of leaching.

B. Protocol for Ammoniacal Leaching

This protocol outlines a laboratory procedure for the selective leaching of nickel from **ferronickel** using an ammoniacal solution. This process is often preceded by a reduction roast to enhance nickel metallization.

1. Materials and Equipment:

- Reduced **ferronickel** powder
- Ammonium hydroxide (NH_4OH)
- Ammonium carbonate ($(\text{NH}_4)_2\text{CO}_3$)
- Deionized water
- Sealed reaction vessel with stirring mechanism

- Temperature control system
- Filtration apparatus
- Drying oven

2. Procedure:

- Preparation of Leaching Solution: Prepare the ammoniacal leaching solution by dissolving ammonium carbonate in deionized water and then adding ammonium hydroxide to achieve the desired concentrations (e.g., 1.5-3.0 M NH_3).^[6]
- Leaching Process:
 - Add a known volume of the ammoniacal solution to the reaction vessel.
 - Add a pre-weighed amount of the reduced **ferronickel** powder to the vessel.
 - Seal the vessel and commence stirring.
 - Maintain a constant temperature for the duration of the experiment.
 - The process is typically carried out under oxidizing conditions, which can be achieved by sparging air or oxygen into the solution.
- Solid-Liquid Separation: After the specified leaching time, filter the slurry to separate the nickel-rich pregnant liquor from the iron-containing residue.
- Washing: Wash the residue with a dilute ammoniacal solution to minimize nickel losses.
- Analysis: Analyze the pregnant liquor and the solid residue for nickel and iron content.

C. Protocol for Bioleaching using *Acidithiobacillus ferrooxidans*

This protocol provides a general procedure for the bioleaching of nickel from **ferronickel** or nickel-containing ores using the chemolithotrophic bacterium *Acidithiobacillus ferrooxidans*.

1. Materials and Equipment:

- **Ferronickel** powder or finely ground nickeliferous ore
- Acidithiobacillus ferrooxidans culture
- 9K nutrient medium
- Sulfuric acid (for pH adjustment)
- Shake flasks or bioreactor
- Incubator shaker
- Filtration apparatus
- Microscope and cell counting equipment

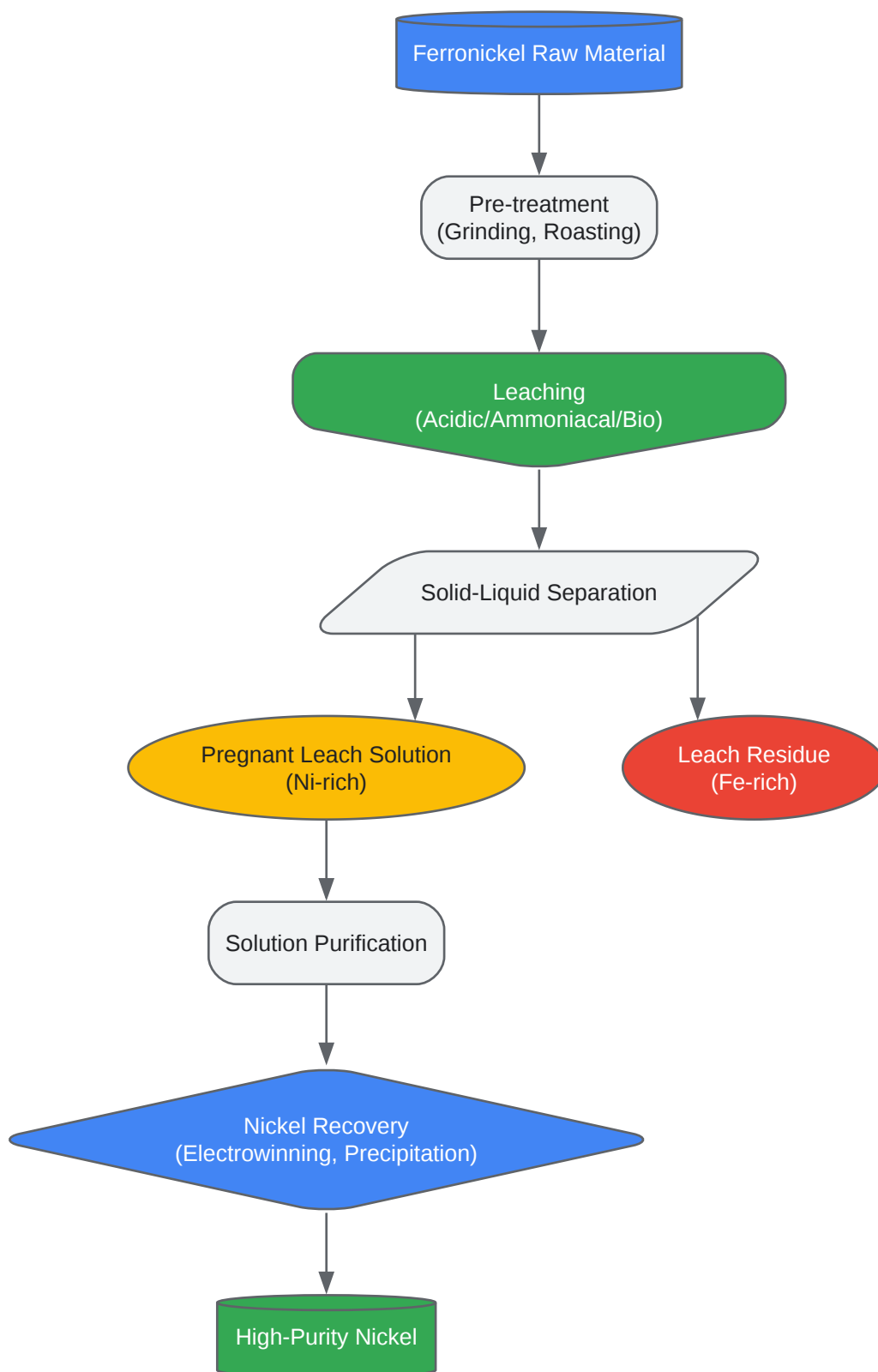
2. Procedure:

- Activation of Bacterial Culture: Inoculate a sterile 9K medium with A. ferrooxidans and incubate in a shaker at an appropriate temperature (e.g., 30°C) until a high cell density is reached.
- Bioleaching Setup:
 - Sterilize the shake flasks or bioreactor.
 - Add a specific volume of 9K medium to each flask/bioreactor.
 - Adjust the initial pH to the optimal range for the bacteria (e.g., 1.5-2.0) using sulfuric acid.
[\[7\]](#)
- Inoculation and Leaching:
 - Add a known amount of the sterilized **ferronickel** powder to each flask to achieve the desired pulp density (e.g., 2-20%).
[\[7\]](#)
 - Inoculate the flasks with the activated A. ferrooxidans culture.

- Incubate the flasks in a shaker at a constant temperature and agitation speed for the duration of the experiment (e.g., 15 days or more).^[7]
- Monitoring: Periodically monitor the pH, redox potential, and cell density.
- Sampling and Analysis: Withdraw samples at regular intervals, filter them, and analyze the leachate for dissolved nickel and iron concentrations.

IV. Visualization of Workflows and Processes

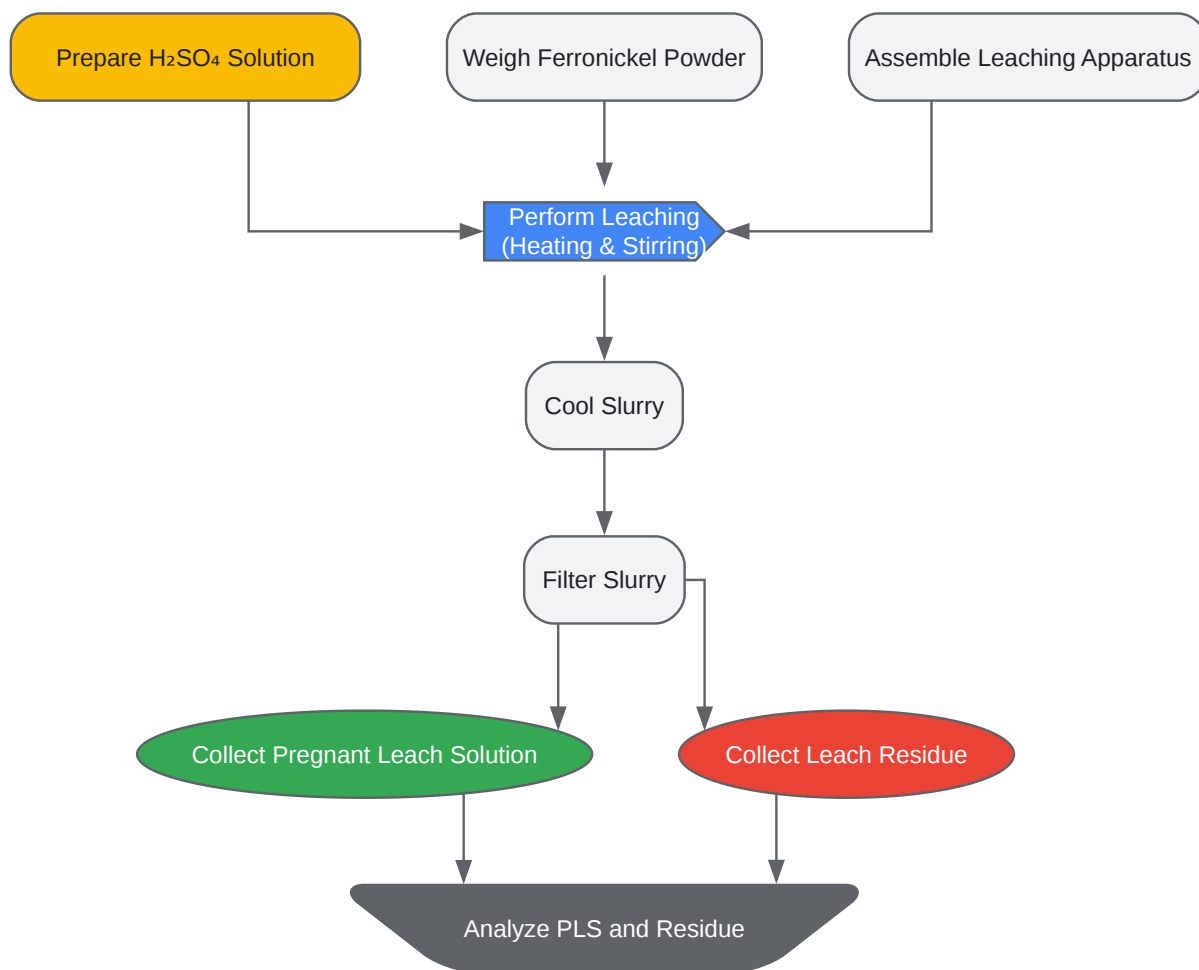
A. General Leaching Process Workflow



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Caption: General workflow for nickel extraction from **ferronickel** via leaching.

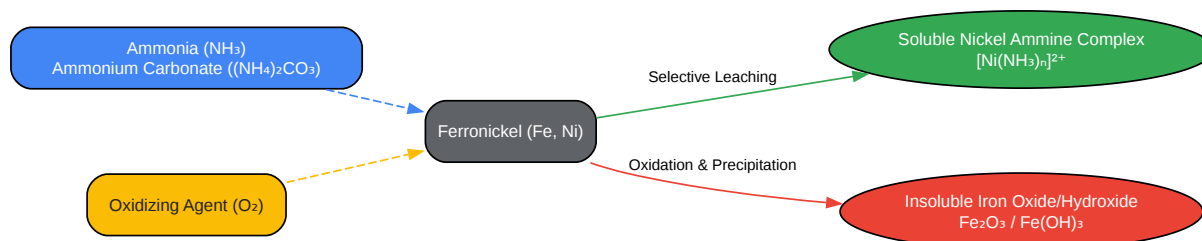
B. Atmospheric Acid Leaching Experimental Workflow



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Caption: Experimental workflow for atmospheric acid leaching of **ferronickel**.

C. Ammoniacal Leaching Signaling Pathway (Simplified)



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Caption: Simplified pathway of ammoniacal leaching of **ferronickel**.

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